

An In-Depth Technical Guide to Diethyl 2,2'-Disulfanediyl diacetate

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Compound of Interest

Compound Name:	Diethyl 2,2'-disulfanediyl diacetate
CAS No.:	1665-65-2
Cat. No.:	B11942576

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl 2,2'-disulfanediyl diacetate is an organic compound featuring a central disulfide bond flanked by two ethyl acetate moieties. Its structure presents a compelling platform for chemical synthesis and exploration, particularly in fields where the introduction and reactivity of disulfide linkages are of paramount importance. The inherent reactivity of the disulfide bond, coupled with the ester functionalities, makes this molecule a versatile building block.

This technical guide provides a comprehensive overview of **Diethyl 2,2'-disulfanediyl diacetate**, including its chemical structure, physicochemical properties, a proposed synthesis protocol, and its potential applications, with a particular focus on its relevance to drug development and the broader scientific research community. While this compound is noted as a rare chemical for early discovery research, this guide aims to consolidate the available information and provide expert insights into its potential utility.^[1]

Core Chemical Identity

- Chemical Name: **Diethyl 2,2'-disulfanediyl diacetate**
- CAS Number: 1665-65-2[1]
- Molecular Formula: C₈H₁₄O₄S₂[1]
- Molecular Weight: 238.33 g/mol
- InChI Key: VEXSEILNJAJDEB-UHFFFAOYSA-N

Chemical Structure

The structure of **Diethyl 2,2'-disulfanediyl diacetate** is characterized by a symmetrical arrangement around a disulfide (-S-S-) linkage. Each sulfur atom is connected to a methylene group, which in turn is attached to an ethyl ester group.

Caption: Chemical structure of **Diethyl 2,2'-disulfanediyl diacetate**.

Physicochemical Properties

A summary of the key physicochemical properties of **Diethyl 2,2'-disulfanediyl diacetate** is presented below. These properties are crucial for its handling, characterization, and application in a research setting. It should be noted that due to the compound's status as a rare chemical, some of these properties are estimated based on its structure and comparison with analogous compounds.

Property	Value	Source(s)
Molecular Weight	238.33 g/mol	Calculated
Appearance	Likely a colorless to pale yellow liquid	Inferred
Boiling Point	Estimated > 250 °C at 760 mmHg	Inferred
Density	Estimated ~1.2 g/cm ³	Inferred
Solubility	Soluble in common organic solvents (e.g., DCM, ethyl acetate, acetone). Limited solubility in water.	Inferred
Refractive Index	Estimated ~1.5	Inferred

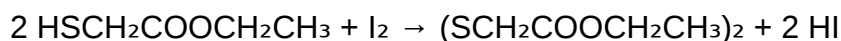
Synthesis Protocol

While a specific, peer-reviewed synthesis protocol for **Diethyl 2,2'-disulfanediyldiacetate** is not readily available in the searched literature, a plausible and efficient method would be the oxidation of ethyl thioglycolate. This approach is a standard and well-established method for the formation of symmetrical disulfides from their corresponding thiols.

Proposed Synthesis: Oxidation of Ethyl Thioglycolate

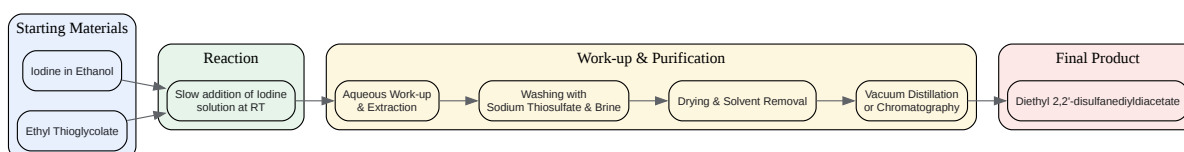
Reaction Principle: The synthesis involves the mild oxidation of the thiol group of ethyl thioglycolate to form a disulfide bond. Common oxidizing agents for this transformation include iodine, hydrogen peroxide, or simply exposure to air in the presence of a base. The use of iodine offers a controlled and high-yielding method.

Overall Reaction:



Step-by-Step Methodology:

- **Dissolution of Thiol:** In a round-bottom flask equipped with a magnetic stirrer, dissolve ethyl thioglycolate (2.0 equivalents) in a suitable solvent such as ethanol or a mixture of ethanol and water.
- **Preparation of Oxidant Solution:** In a separate beaker, prepare a solution of iodine (1.0 equivalent) in ethanol.
- **Reaction Execution:** Slowly add the iodine solution dropwise to the stirred solution of ethyl thioglycolate at room temperature. The characteristic dark color of iodine should disappear as it is consumed in the reaction.
- **Reaction Monitoring:** The progress of the reaction can be monitored by the persistence of the iodine color, indicating the complete consumption of the thiol. Thin Layer Chromatography (TLC) can also be used to track the disappearance of the starting material and the appearance of the product.
- **Work-up:** Once the reaction is complete, the reaction mixture can be diluted with water and extracted with an organic solvent like diethyl ether or ethyl acetate.
- **Purification:** The combined organic layers are washed with a solution of sodium thiosulfate to remove any unreacted iodine, followed by a wash with brine. The organic layer is then dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude **Diethyl 2,2'-disulfanediyldiacetate**.
- **Final Purification:** The crude product can be further purified by vacuum distillation or column chromatography on silica gel if necessary.



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Caption: Proposed workflow for the synthesis of **Diethyl 2,2'-disulfanediyl diacetate**.

Potential Applications in Research and Drug Development

The unique structural features of **Diethyl 2,2'-disulfanediyl diacetate** suggest its potential utility in several areas of chemical and pharmaceutical research.

Building Block for Heterocyclic Synthesis

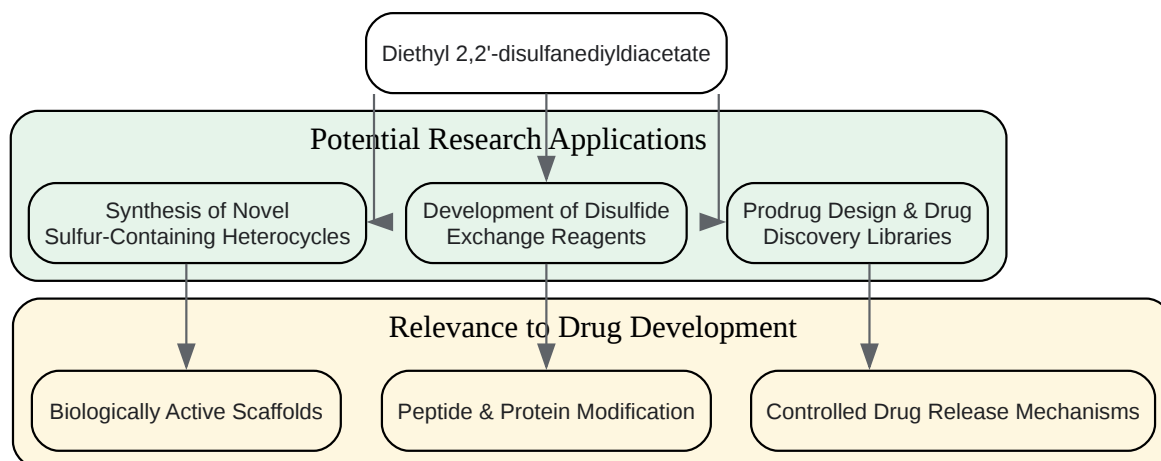
The presence of two electrophilic ester groups and a reactive disulfide bond makes this compound a candidate for the synthesis of novel sulfur-containing heterocyclic compounds. These heterocyclic systems are often scaffolds for biologically active molecules.

Reagent for Disulfide Bond Introduction

In the context of peptide and protein chemistry, the formation of disulfide bonds is a critical post-translational modification that dictates the tertiary structure and biological activity of many proteins. While direct use of **Diethyl 2,2'-disulfanediyl diacetate** for this purpose is not documented, its derivatives could potentially be developed as reagents for disulfide exchange reactions, allowing for the controlled introduction of disulfide linkages into peptides and other biomolecules.

Precursor for Drug Discovery Programs

The core structure of **Diethyl 2,2'-disulfanediyl diacetate** can be modified to generate a library of compounds for screening in drug discovery programs. The disulfide bond itself is a key feature in several approved drugs and is known to interact with biological targets. For instance, the disulfide can undergo reduction in the cellular environment, leading to the release of two separate molecules, a mechanism that can be exploited for prodrug design.



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Caption: Potential applications and relevance of **Diethyl 2,2'-disulfanediyldiacetate**.

Conclusion

Diethyl 2,2'-disulfanediyldiacetate, while currently positioned as a specialized chemical for discovery research, holds considerable potential as a versatile building block and synthetic intermediate. Its straightforward, symmetrical structure, centered around a reactive disulfide bond, offers multiple avenues for chemical modification and incorporation into more complex molecular architectures. For researchers in medicinal chemistry and drug development, this compound represents an opportunity to explore novel chemical space in the pursuit of new therapeutic agents. The proposed synthesis protocol provides a reliable starting point for accessing this molecule, and the outlined potential applications aim to stimulate further investigation into its utility. As with any early-stage research chemical, thorough characterization and validation of its properties are essential for its successful application.

References

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Sources

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